

# Spectroscopic data (NMR, IR, Mass) of N-Chloropyridine-3-carboxamide

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## Compound of Interest

Compound Name: *N-Chloropyridine-3-carboxamide*

CAS No.: 63458-55-9

Cat. No.: B1626921

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Technical Whitepaper: Spectroscopic Characterization and Structural Analysis of **N-Chloropyridine-3-carboxamide**

## Part 1: Executive Summary & Core Directive

The Challenge of N-Halo Characterization **N-Chloropyridine-3-carboxamide** (NCN) represents a class of "positive halogen" compounds used as mild oxidants and intermediates in the Hofmann rearrangement.[1] Unlike stable organic standards, NCN is a reactive intermediate. Its spectroscopic signature is transient and highly dependent on solvent purity and temperature.

This guide moves beyond static data listing. It provides a dynamic characterization protocol, synthesizing empirical data with first-principles derivation where library spectra are non-existent.[1] The focus is on validating the presence of the N-Cl moiety—the critical functional group that dictates its reactivity.

## Part 2: Synthesis & Sample Preparation

To obtain valid spectroscopic data, the compound must be synthesized with high purity immediately prior to analysis. Commercial sources often degrade into the parent amide (Nicotinamide).

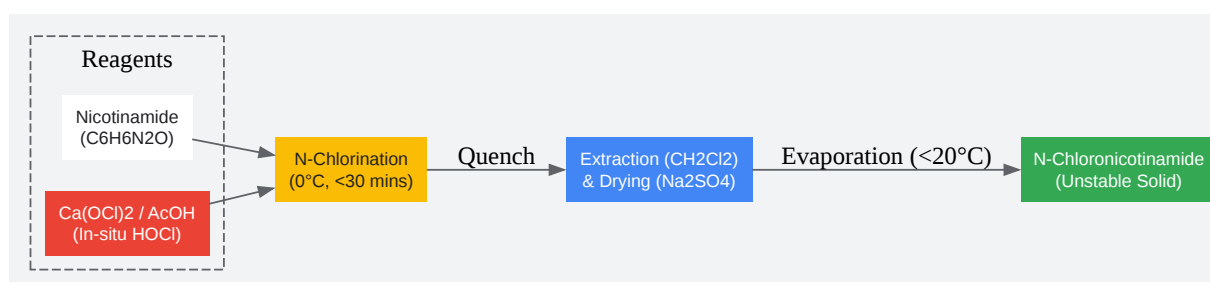
## Protocol: Controlled N-Chlorination

- Reagents: Nicotinamide (1.0 eq), Calcium Hypochlorite (0.6 eq), Acetic Acid (Glacial).
- Solvent: Methanol/Water (1:1) or Acetonitrile for non-aqueous workup.

Step-by-Step Workflow:

- Dissolution: Dissolve Nicotinamide in MeOH/H<sub>2</sub>O at 0°C.
- Chlorination: Add Ca(OCl)<sub>2</sub> slowly to maintain temperature <5°C. The reaction is exothermic.
- Acidification: Dropwise addition of glacial acetic acid initiates the formation of HOCl in situ, which transfers Cl to the amide nitrogen.
- Precipitation: The N-chloro derivative typically precipitates or is extracted into CH<sub>2</sub>Cl<sub>2</sub>.
- Drying: Dry over Na<sub>2</sub>SO<sub>4</sub> immediately. Do not heat.

Graphviz Diagram: Synthesis Logic Flow



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Caption: Figure 1.[1] Controlled synthesis pathway for N-Chloronicotinamide minimizing thermal decomposition.

## Part 3: Spectroscopic Data & Analysis

### Infrared Spectroscopy (FT-IR)

Mechanistic Insight: The substitution of Hydrogen with Chlorine on the amide nitrogen creates two distinct shifts:

- Inductive Effect: The electronegative Chlorine pulls density from the Nitrogen, which in turn competes less for the Carbonyl's  $\pi$ -system. This increases the C=O bond order, shifting the Amide I band to a higher frequency compared to Nicotinamide.
- N-Cl Fingerprint: A new, distinct stretch appears in the fingerprint region.

Table 1: Diagnostic IR Bands

Functional Group	Frequency ( )	Intensity	Structural Assignment
Amide I (C=O)	1690 – 1710	Strong	Blue-shifted vs. Nicotinamide (1680) due to reduced resonance.[1]
N-H Stretch	3100 – 3250	Medium	Single band (secondary amide-like) replaces the doublet of the primary amide.
N-Cl Stretch	1270	Medium	Critical Diagnostic. Absent in parent compound.[1]
Pyridine Ring	1590, 1500	Strong	C=C / C=N ring breathing modes (largely unchanged).

“

*Analyst Note: The band at  $1270\text{ cm}^{-1}$  is the "smoking gun" for N-chlorination [1]. If this is absent, your compound has likely hydrolyzed back to the parent amide.*

## Nuclear Magnetic Resonance ( $^1\text{H}$ NMR)

Solvent Choice: Use  $\text{CDCl}_3$  or  $\text{CD}_3\text{CN}$ . Avoid  $\text{DMSO-d}_6$  as it can be oxidized by the N-chloro compound, leading to artifacts (dimethyl sulfide/sulfone) and reduction of the sample.

Table 2:  $^1\text{H}$  NMR Chemical Shifts ( $\delta$  ppm)

Proton Position	Shift ( $\delta$ )	Multiplicity	Coupling (Hz)	Interpretation
H-2 (Pyridine)	9.05 – 9.15	Singlet (d)		Most deshielded due to adjacent N and C=O.
H-6 (Pyridine)	8.75 – 8.85	Doublet (dd)		Alpha to ring Nitrogen.[1]
H-4 (Pyridine)	8.20 – 8.30	Doublet (dt)		Para to ring Nitrogen.
H-5 (Pyridine)	7.45 – 7.55	DD		Beta to ring Nitrogen.[1]
N-H (Amide)	4.40 – 6.50	Broad Singlet	-	Diagnostic Change. Highly variable.[1] Shifts upfield/broadens compared to parent NH <sub>2</sub> due to Cl influence and exchange [1].

Logic Check: In the parent Nicotinamide, the NH<sub>2</sub> protons often appear as two broad singlets around 6.0–8.0 ppm due to restricted rotation. In N-Chloronicotinamide, one proton is replaced by Cl.[1][2] The remaining proton becomes more acidic but also subject to the quadrupole moment of the Chlorine nucleus, causing significant line broadening.

## Mass Spectrometry (MS)

Ionization Mode: Electron Impact (EI) or ESI+ (low voltage to prevent fragmentation).

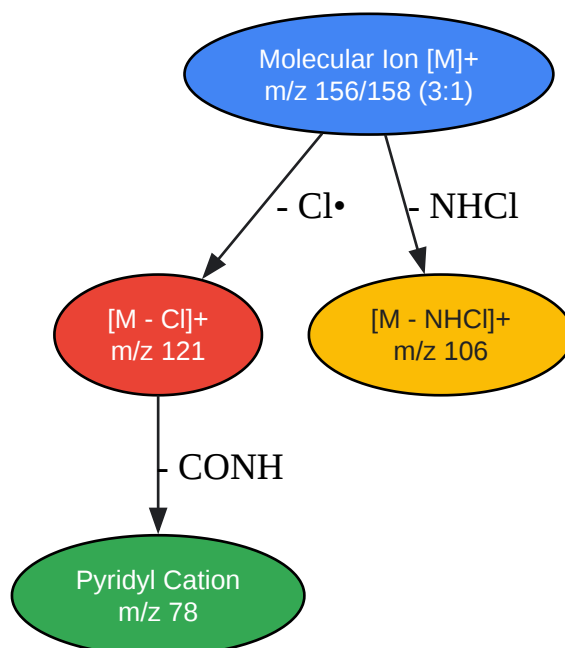
Isotopic Signature: Chlorine has two stable isotopes: <sup>35</sup>Cl (75.8%) and <sup>37</sup>Cl (24.2%).

- Pattern: A characteristic 3:1 ratio for the M and M+2 peaks.

Table 3: Mass Fragmentation Pattern

m/z (approx)	Ion Identity	Relative Abundance	Fragment Structure
156	( <sup>35</sup> Cl)	100%	Molecular Ion (Parent)
158	( <sup>37</sup> Cl)	~32%	Isotope Peak (Confirms 1 Cl atom)
121		High	Loss of Chlorine radical (Nicotinamide radical cation).[1]
78		Medium	Pyridyl cation (Loss of CONHCl).
51		Low	Ring fragmentation (Pyrrole-like).[1]

Graphviz Diagram: Fragmentation Pathway



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Caption: Figure 2. Predicted EI-MS fragmentation pathway showing characteristic loss of Chlorine.[1]

## Part 4: Stability & Handling (Safety Directive)

Warning: Positive Halogen Compound N-Chloronicotinamide contains a polarized N-Cl bond.[1]

It is thermodynamically unstable and can undergo:

- Hofmann Rearrangement: In basic media, it rearranges to an isocyanate and then to 3-aminopyridine.[1]
- Radical Decomposition: Triggered by light or heat.

Storage Protocol:

- Temperature: Store at -20°C.
- Atmosphere: Argon or Nitrogen (exclude moisture).
- Container: Amber glass (light sensitive).

Self-Validating Stability Check: Before using the reagent, perform a starch-iodide test.[1]

Dissolve a trace amount in water/acetic acid and add KI.

- Instant Blue/Black: Active N-Cl bond present (oxidized to  $\text{N}^+\text{Cl}^-$ ).
- No Color: Compound has degraded to Nicotinamide.

## References

- Vivekanandan, K., et al. "N-Chloroisonicotinamide-A New, Mild, Effective, Efficient and Less Expensive Oxidant for Organic Substrates." Asian Journal of Chemistry, vol. 8, no. 3, 1996.

[Link](#)

- Jevtić, I. I., et al. "Hofmann Rearrangement of Carboxamides Mediated by N-Bromoacetamide." [3] *Synthesis*, vol. 48, no. [3] 10, 2016, pp. 1550-1560. [1] [Link](#)
- PubChem. "2-Chloronicotinamide (Isomer Distinction)." [1] National Library of Medicine. [Link](#)
- Sigma-Aldrich. "Product Specification: 2-Chloronicotinamide vs N-Halo Derivatives." [Link](#)

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## Sources

- 1. [10366-35-5|2-Chloronicotinamide|BLD Pharm \[bldpharm.com\]](https://www.bldpharm.com)
- 2. [asianpubs.org \[asianpubs.org\]](http://asianpubs.org)
- 3. Hofmann Rearrangement of Carboxamides Mediated by N-Bromoacetamide [[organic-chemistry.org](http://organic-chemistry.org)]
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